

# Personal protective equipment for handling 2-(1-Naphthyl)Ethanoyl Chloride

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## Compound of Interest

Compound Name: 2-(1-Naphthyl)Ethanoyl Chloride

Cat. No.: B1306206

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## Essential Safety and Handling Guide for 2-(1-Naphthyl)Ethanoyl Chloride

This guide provides critical safety and logistical information for the handling and disposal of **2-(1-Naphthyl)Ethanoyl Chloride** (CAS No. 5121-00-6), tailored for researchers, scientists, and professionals in drug development. Adherence to these procedures is vital for ensuring laboratory safety and operational integrity.

## Hazard Identification and Chemical Properties

**2-(1-Naphthyl)Ethanoyl Chloride** is a corrosive and moisture-sensitive compound that can cause severe burns upon contact with skin, eyes, and the respiratory tract.<sup>[1][2]</sup> It is classified as a substance that causes severe skin burns and eye damage.<sup>[3]</sup> Understanding its properties is the first step toward safe handling.

Property	Value	Reference
Molecular Formula	C12H9ClO	[4]
Molecular Weight	204.65 g/mol	[4]
Appearance	Yellow viscous liquid or solid	[1]
Hazards	Causes severe burns by all exposure routes. Moisture sensitive.	[1][2]
Target Organs	Respiratory system, eyes, skin.	[1][3]

## Personal Protective Equipment (PPE)

The use of appropriate Personal Protective Equipment is mandatory to prevent exposure. The following table summarizes the required PPE for handling **2-(1-Naphthyl)Ethanoyl Chloride**.

Body Part	Required PPE	Specifications & Best Practices
Eyes/Face	Chemical splash goggles and a face shield.	Goggles must be worn at all times. A face shield is required when there is a risk of splashing or a highly exothermic reaction. <a href="#">[5]</a> <a href="#">[6]</a>
Skin	Chemical-resistant gloves (e.g., nitrile, neoprene) and a lab coat.	Wear appropriate protective gloves to prevent skin exposure. <a href="#">[1]</a> Inspect gloves for integrity before each use. A flame-retardant lab coat should be worn and fully buttoned. <a href="#">[6]</a>
Respiratory	NIOSH/MSHA approved respirator.	A respirator is necessary when handling the chemical outside of a fume hood or if ventilation is inadequate. <a href="#">[1]</a> <a href="#">[7]</a> Follow OSHA respirator regulations (29 CFR 1910.134) or European Standard EN 149. <a href="#">[1]</a> <a href="#">[3]</a>
Body	Appropriate protective clothing.	Wear clothing that covers all exposed skin to prevent contact. <a href="#">[1]</a>

## Operational and Disposal Plans

A systematic approach to handling, from receipt to disposal, is crucial for minimizing risks.

## Receiving and Storage

- **Inspection:** Upon receipt, visually inspect the container for any signs of damage or leaks.
- **Storage Location:** Store in a designated corrosives area that is cool, dry, and well-ventilated.[\[2\]](#)[\[3\]](#)

- **Container Integrity:** Keep the container tightly closed to prevent exposure to moisture, with which it can react.<sup>[2][3]</sup>
- **Incompatible Materials:** Store away from water, alcohols, strong bases, and strong oxidizing agents.<sup>[2][5]</sup>

## Handling and Use Protocol

- **Controlled Environment:** All handling of **2-(1-Naphthyl)Ethanoyl Chloride** must be conducted within a certified chemical fume hood to minimize inhalation exposure.<sup>[2][5]</sup>
- **PPE Adherence:** Don all required PPE as specified in the table above before handling the chemical.
- **Spill Prevention:** Use secondary containment (e.g., a tray) during transport and use to contain any potential spills.
- **Dispensing:** Use only clean, dry glassware and equipment. The presence of moisture can lead to a vigorous reaction.
- **Avoid Ingestion and Inhalation:** Do not eat, drink, or smoke in the laboratory. Avoid breathing vapors, mists, or gas.<sup>[2]</sup>

## Emergency Procedures

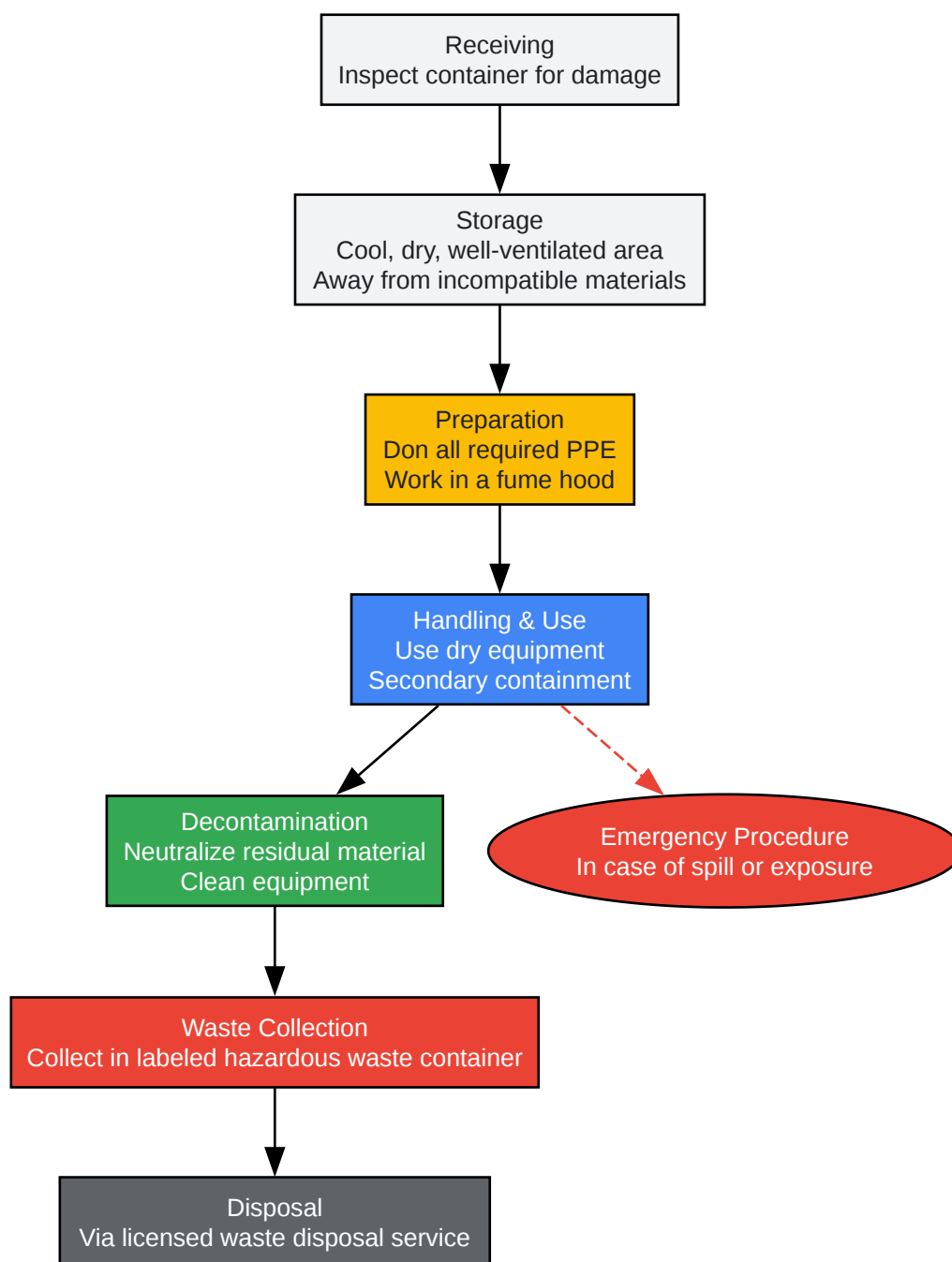
Exposure Type	Immediate Action
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, while holding eyelids open. Seek immediate medical attention. <a href="#">[2]</a> <a href="#">[3]</a>
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes. Remove contaminated clothing and shoes. Seek immediate medical attention. <a href="#">[2]</a> <a href="#">[3]</a>
Inhalation	Move the exposed person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention. <a href="#">[3]</a> <a href="#">[8]</a>
Ingestion	DO NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. <a href="#">[3]</a> <a href="#">[8]</a>
Spill	Evacuate the area. Absorb the spill with inert material (e.g., vermiculite, sand) and place it in a suitable, labeled container for disposal. <a href="#">[2]</a> Do not use combustible materials. Ensure adequate ventilation.

## Disposal Plan

- **Waste Collection:** Collect all waste material, including empty containers and contaminated absorbents, in a designated and properly labeled hazardous waste container.
- **Neutralization (for small residues):** Small amounts of residual **2-(1-Naphthyl)Ethanoyl Chloride** on equipment can be cautiously neutralized with a dilute solution of sodium bicarbonate. This should be done in a fume hood.
- **Waste Disposal:** Dispose of the chemical waste through a licensed waste disposal company, following all federal, state, and local regulations.[\[3\]](#) Do not dispose of it down the drain.

## Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **2-(1-Naphthyl)Ethanoyl Chloride**, from procurement to final disposal.



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